

# 5-Bromo-4-methyl-2-thiazolecarboxylic acid chemical properties

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## Compound of Interest

**Compound Name:** 5-Bromo-4-methyl-2-thiazolecarboxylic acid

**Cat. No.:** B1342414

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An In-depth Technical Guide to **5-Bromo-4-methyl-2-thiazolecarboxylic acid**

This technical guide provides a comprehensive overview of the chemical properties, synthesis considerations, and applications of **5-Bromo-4-methyl-2-thiazolecarboxylic acid**, tailored for researchers, scientists, and professionals in drug development.

## Core Chemical Properties

**5-Bromo-4-methyl-2-thiazolecarboxylic acid** is a substituted thiazole derivative with the IUPAC name 5-bromo-4-methyl-1,3-thiazole-2-carboxylic acid. It is recognized by the CAS Number 874509-45-2.<sup>[1][2]</sup> The compound features a bromine atom at the 5-position and a methyl group at the 4-position of the thiazole ring, which imparts unique chemical characteristics relevant for further synthesis.<sup>[1]</sup>

## Physicochemical Data

The key quantitative properties of **5-Bromo-4-methyl-2-thiazolecarboxylic acid** are summarized in the table below. These values are critical for designing experimental conditions, including reaction setups and purification methods.

Property	Value	Source(s)
IUPAC Name	5-bromo-4-methyl-1,3-thiazole-2-carboxylic acid	
CAS Number	874509-45-2	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C <sub>5</sub> H <sub>4</sub> BrNO <sub>2</sub> S	<a href="#">[1]</a>
Molecular Weight	222.06 g/mol	<a href="#">[1]</a>
Physical Form	Light Brown Solid	
Boiling Point	376°C at 760 mmHg	<a href="#">[1]</a>
Density	1.895 g/cm <sup>3</sup>	<a href="#">[1]</a>
Flash Point	181.2°C	<a href="#">[1]</a>
Vapor Pressure	2.55E-06 mmHg at 25°C	<a href="#">[1]</a>
Refractive Index	1.639	<a href="#">[1]</a>
Storage Conditions	Under inert gas (Nitrogen or Argon) at 2-8°C	<a href="#">[1]</a>
Melting Point	Not available	<a href="#">[1]</a>

## Spectral Data

Detailed experimental spectral data (<sup>1</sup>H NMR, <sup>13</sup>C NMR, IR, Mass Spectrometry) for **5-Bromo-4-methyl-2-thiazolecarboxylic acid** are not readily available in the cited literature.

Researchers should perform spectral analysis on their synthesized or procured samples to confirm identity and purity. For reference, predicted <sup>1</sup>H NMR data for the related compound 5-Bromo-4-methyl-thiazole is available.[\[3\]](#)

## Synthesis and Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **5-Bromo-4-methyl-2-thiazolecarboxylic acid** is not provided in the search results, a general methodology for preparing similar thiazole carboxylic acids involves the hydrolysis of their corresponding ester

precursors. The following protocol is adapted from the synthesis of 2-bromothiazole-5-carboxylic acid and represents a plausible route.[4]

## General Experimental Protocol: Hydrolysis of Ethyl Thiazolecarboxylate

This protocol outlines the hydrolysis of an ethyl ester of a brominated thiazolecarboxylic acid to yield the final carboxylic acid.

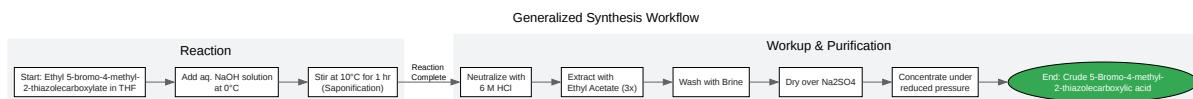
### Materials:

- Ethyl 5-bromo-4-methyl-2-thiazolecarboxylate (starting material)
- Sodium hydroxide (NaOH)
- Tetrahydrofuran (THF)
- Deionized water
- Hydrochloric acid (HCl), 6 M
- Ethyl acetate
- Saturated brine solution
- Anhydrous sodium sulfate ( $\text{Na}_2\text{SO}_4$ )

### Procedure:

- Dissolution: Dissolve the starting ester, ethyl 5-bromo-4-methyl-2-thiazolecarboxylate, in tetrahydrofuran (THF).
- Saponification: Prepare an aqueous solution of sodium hydroxide. Cool the ester/THF solution to 0°C in an ice bath. Add the NaOH solution dropwise to the ester solution.
- Reaction: Allow the reaction mixture to warm to 10°C and stir continuously for 1 hour, monitoring the reaction progress via an appropriate method (e.g., TLC or HPLC).[4]

- Neutralization: After the reaction is complete, neutralize the mixture with 6 M hydrochloric acid to protonate the carboxylate salt.[4]
- Extraction: Transfer the mixture to a separatory funnel and extract the product into ethyl acetate. Repeat the extraction three times.[4]
- Washing: Combine the organic layers and wash with a saturated brine solution.[4]
- Drying and Concentration: Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate the solvent under reduced pressure to yield the crude **5-Bromo-4-methyl-2-thiazolecarboxylic acid**.[4]
- Purification: The crude product can be further purified by recrystallization or column chromatography if necessary.



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Caption: Generalized workflow for the synthesis of **5-Bromo-4-methyl-2-thiazolecarboxylic acid**.

## Applications and Reactivity

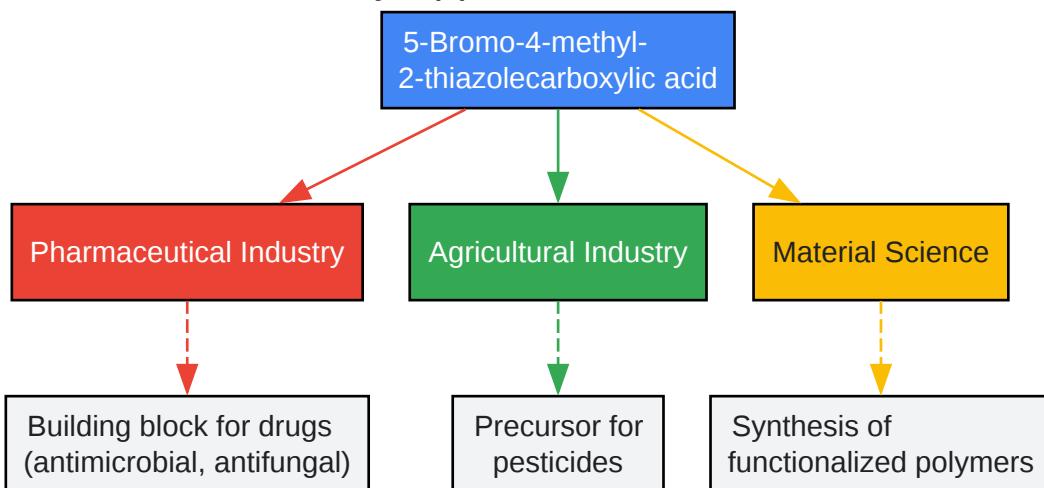
**5-Bromo-4-methyl-2-thiazolecarboxylic acid** serves as a versatile building block in various scientific and industrial fields due to its unique chemical structure and reactive sites.

- Pharmaceutical Industry: It is a key intermediate in the synthesis of novel pharmaceutical compounds.[1] Its structure is valuable for developing drugs with potential antimicrobial and

antifungal properties.<sup>[1]</sup> The thiazole ring is a common moiety in many biologically active molecules.

- Agricultural Industry: In agriculture, this compound is used as a precursor for synthesizing pesticides.<sup>[1]</sup> Its inherent antimicrobial and antifungal characteristics can be leveraged to create effective crop protection agents.<sup>[1]</sup>
- Material Science: The compound has applications in material science for creating functionalized polymers.<sup>[1]</sup> Incorporating this molecule into materials can impart specific properties such as enhanced thermal stability, chemical reactivity, or selectivity.<sup>[1]</sup>

### Key Application Areas



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Caption: Logical diagram of the primary application areas for **5-Bromo-4-methyl-2-thiazolecarboxylic acid**.

## Safety and Handling

While specific GHS hazard codes for **5-Bromo-4-methyl-2-thiazolecarboxylic acid** are not listed in the search results, related brominated thiazole compounds often carry warnings for skin, eye, and respiratory irritation.<sup>[5]</sup> Standard laboratory safety protocols should be strictly followed. This includes using personal protective equipment (PPE) such as safety goggles, gloves, and a lab coat. All handling should be performed in a well-ventilated fume hood. For detailed safety information, consult the Safety Data Sheet (SDS) from the supplier.

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